

Personal protective equipment for handling UNC4203

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Compound of Interest

Compound Name: *UNC4203*

Cat. No.: *B611583*

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Essential Safety and Handling Guide for UNC4203

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **UNC4203**. It includes detailed operational and disposal plans to ensure the safe management of this compound in a laboratory setting.

Chemical Identifier:

- Name: **UNC4203**
- Synonyms: UNC 4203, UNC-4203
- CAS Number: 1818234-19-3
- Molecular Formula: C₃₀H₄₄N₆O
- Molecular Weight: 504.723

Hazard Identification and Classification

UNC4203 is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS):

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[1]
- Acute Aquatic Toxicity (Category 1): Very toxic to aquatic life.[1]
- Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[1]

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H410: Very toxic to aquatic life with long lasting effects.[1]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[1]
- P270: Do not eat, drink or smoke when using this product.[1]
- P273: Avoid release to the environment.[1]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1]
- P330: Rinse mouth.[1]
- P391: Collect spillage.[1]
- P501: Dispose of contents/container to an approved waste disposal plant.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical when handling **UNC4203** to minimize exposure. The following table summarizes the required PPE.

Body Part	PPE Item	Specification/Standard
Eyes/Face	Safety Goggles with side-shields	ANSI Z87.1 certified
Hands	Chemical-resistant gloves	Nitrile rubber, minimum 0.11 mm thickness
Body	Protective clothing	Impervious lab coat or coveralls
Respiratory	Respirator	NIOSH-approved N95 (for dusts) or organic vapor respirator (for solutions)

Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of **UNC4203** and ensure a safe laboratory environment.

Handling:

- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid inhalation of dust or aerosols.[\[1\]](#)
- Use only in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Do not eat, drink, or smoke in areas where **UNC4203** is handled.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)

- Storage Temperatures:

- Powder: -20°C^[1]
- In solvent: -80°C^[1]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **UNC4203**.

Emergency Situation	First Aid/Response Protocol
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing and shoes. Rinse skin thoroughly with large amounts of water for at least 15 minutes. Seek medical attention if irritation develops.
Inhalation	Move the exposed person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. ^[1]
Spill	Evacuate the area. Wear appropriate PPE. For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. For large spills, contain the spill and contact environmental health and safety personnel.

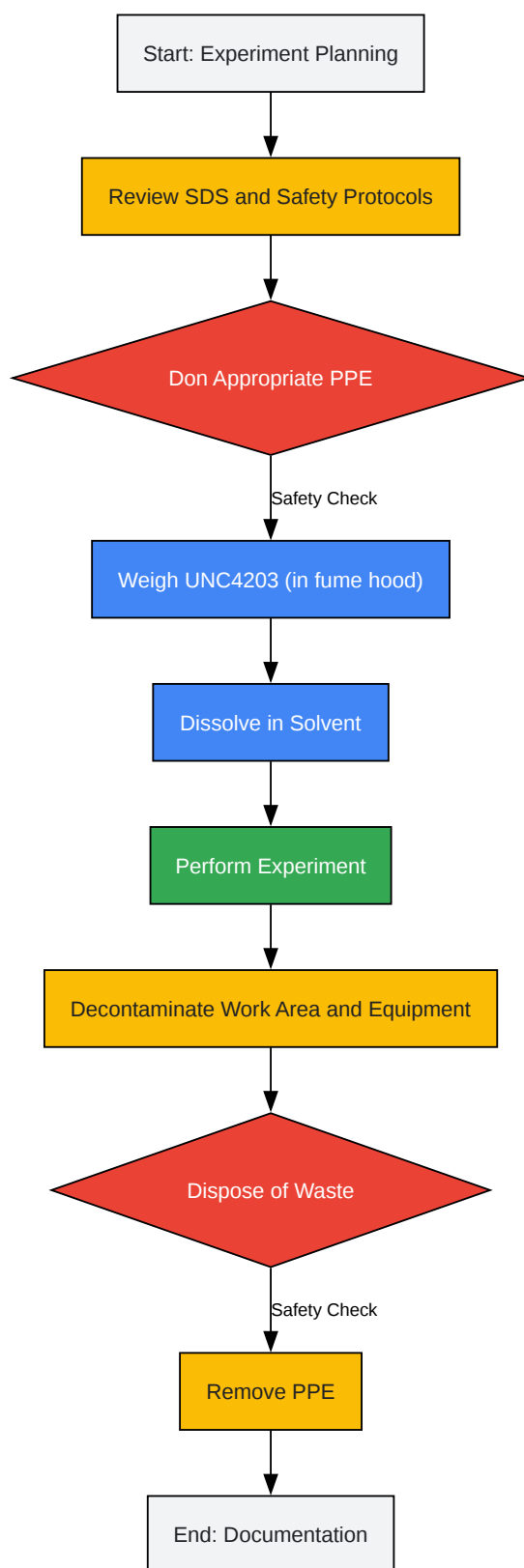
Disposal Plan

UNC4203 and its contaminated materials must be disposed of as hazardous waste.

Waste Type	Disposal Procedure
Unused UNC4203	Dispose of at an approved waste disposal plant. Do not allow to enter drains or waterways.
Contaminated Labware	Decontaminate glassware if possible. Otherwise, dispose of as hazardous waste.
Contaminated PPE	Place in a sealed, labeled bag and dispose of as hazardous chemical waste.
Spill Cleanup Material	Collect all cleanup materials in a sealed, labeled container for disposal as hazardous waste.

Experimental Workflow and Safety Checkpoints

The following diagram outlines a typical experimental workflow for handling **UNC4203**, with integrated safety checkpoints.



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References

- 1. UNC4203|1818234-19-3|MSDS [dcchemicals.com]
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